

Essential Safety and Handling Guide for BmKb1 Toxin

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Compound of Interest

Compound Name: BmKb1

Cat. No.: B1578001

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This document provides critical safety and logistical information for the handling, use, and disposal of **BmKb1**, a neurotoxin isolated from the venom of the scorpion *Buthus martensii* Karsch. Given the potent nature of this toxin, adherence to the following procedures is mandatory to ensure personnel safety and prevent accidental exposure.

Personal Protective Equipment (PPE)

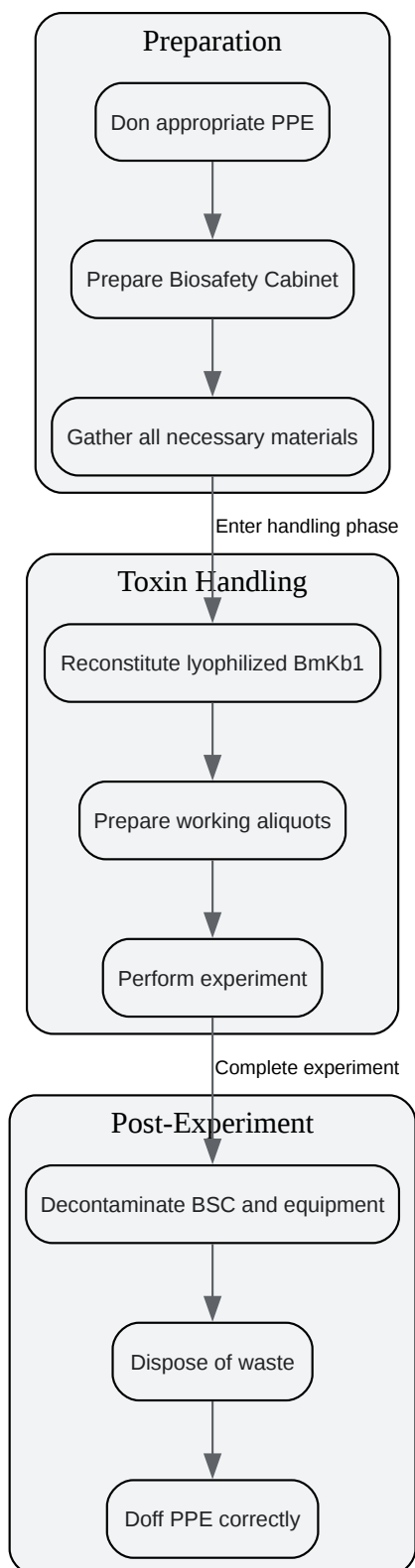
Due to the high toxicity of **BmKb1**, a comprehensive PPE protocol is required at all times when handling the toxin in any form (lyophilized powder or solution). The following table summarizes the necessary PPE.

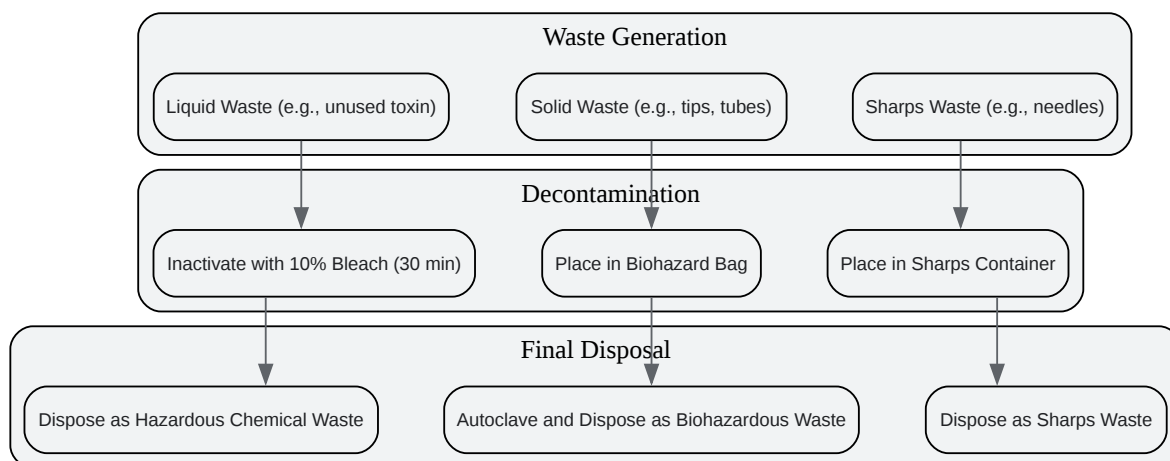
PPE Category	Item	Specifications and Use
Hand Protection	Double Nitrile Gloves	Wear two pairs of nitrile gloves. Check for perforations before use. Change gloves immediately if contaminated, punctured, or torn.
Body Protection	Disposable Lab Coat	A dedicated, disposable, fluid-resistant lab coat is required. It should be fully buttoned.
Eye Protection	Safety Goggles with Side Shields	Must be worn at all times in the laboratory where the toxin is handled.
Face Protection	Face Shield	Required when there is a risk of splashes or aerosol generation, such as during vortexing or sonicating.
Respiratory Protection	N95 Respirator or higher	Mandatory when handling the lyophilized powder form of the toxin to prevent inhalation.

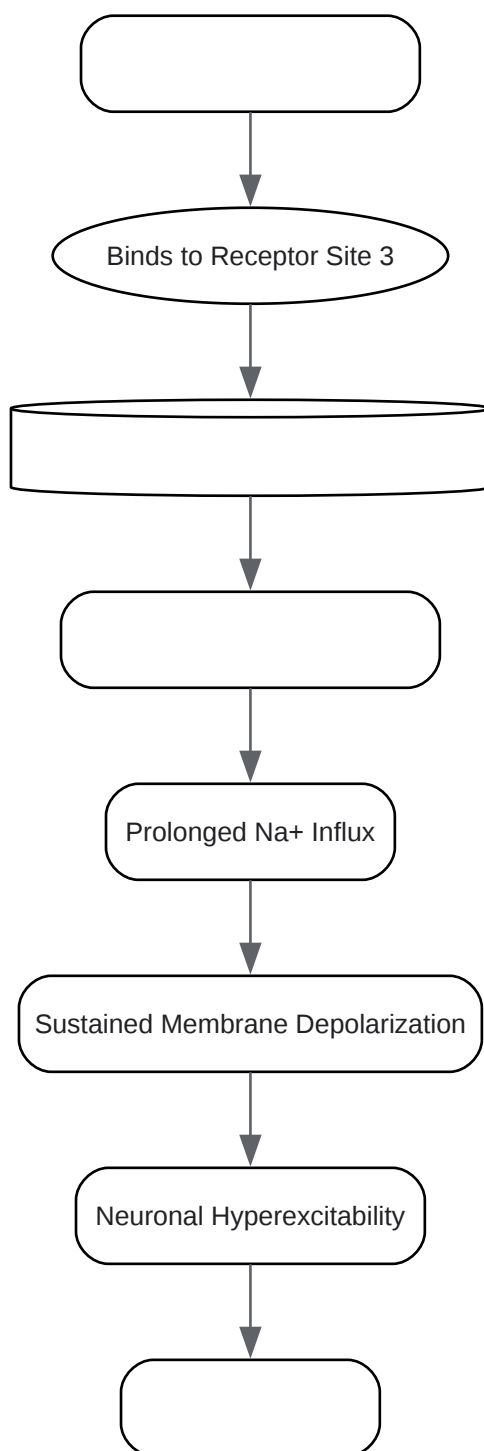
Operational Plan: Safe Handling of BmKb1

All handling of **BmKb1** must be conducted within a certified Class II Biosafety Cabinet (BSC) or a chemical fume hood to minimize the risk of aerosol generation and inhalation.

Experimental Workflow:







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